

Application Note: Laboratory Synthesis of 4-(4-Chlorophenoxy)benzaldehyde oxime

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)benzaldehyde
oxime

Cat. No.: B11819564

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Abstract

This technical guide outlines a robust, two-step protocol for the synthesis of **4-(4-Chlorophenoxy)benzaldehyde oxime** (CAS: 262862-70-4). Designed for medicinal chemistry and agrochemical research applications, this method utilizes a nucleophilic aromatic substitution (

) followed by condensation with hydroxylamine. The protocol prioritizes high purity and reproducibility, featuring detailed mechanistic insights, critical process parameters (CPPs), and self-validating quality control steps.

Introduction & Retrosynthetic Analysis

The target molecule, a diaryl ether oxime, serves as a versatile scaffold in the development of pyrethroid insecticides and non-steroidal anti-inflammatory drugs (NSAIDs). The synthesis is best approached via a convergent strategy, disconnecting the oxime functionality first to reveal the aldehyde precursor, which is subsequently disconnected at the ether linkage.

Retrosynthetic Logic

- Disconnection 1 (C=N Bond): The oxime is generated from the corresponding aldehyde, 4-(4-chlorophenoxy)benzaldehyde. This is a high-yielding, thermodynamic condensation.
- Disconnection 2 (C-O Bond): The diaryl ether backbone is constructed via

. We utilize 4-fluorobenzaldehyde as the electrophile due to the high electronegativity of fluorine, which lowers the energy of the Meisenheimer complex intermediate, facilitating displacement by the 4-chlorophenol nucleophile.

Figure 1: Retrosynthetic pathway utilizing activated S_NAr displacement.

Step 1: Synthesis of 4-(4-Chlorophenoxy)benzaldehyde

This step employs a base-mediated nucleophilic aromatic substitution. The aldehyde group at the para position activates the fluorine leaving group by withdrawing electron density via resonance.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4]	Amount (Example)	Role
4-Fluorobenzaldehyde	124.11	1.0	12.4 g (100 mmol)	Electrophile
4-Chlorophenol	128.56	1.1	14.1 g (110 mmol)	Nucleophile
Potassium Carbonate ()	138.21	1.5	20.7 g (150 mmol)	Base
DMF (Anhydrous)	-	-	100 mL	Solvent

Experimental Protocol

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask (RBF) equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Add 4-chlorophenol (14.1 g) and (20.7 g) to the flask. Add DMF (100 mL) and stir at room temperature for 15 minutes to facilitate deprotonation of the phenol (phenoxide formation).
- Addition: Add 4-fluorobenzaldehyde (12.4 g) in a single portion.
- Reaction: Heat the mixture to 100°C for 4–6 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 4:1). The starting aldehyde () should disappear, replaced by a slightly less polar product spot.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into 500 mL of ice-water with vigorous stirring. The product should precipitate as an off-white solid.
 - If oil forms instead of solid, extract with Ethyl Acetate (mL), wash combined organics with 1M NaOH (to remove excess phenol) and brine, then dry over .
- Purification: Recrystallize the crude solid from Ethanol/Water (9:1) or purify via flash chromatography if necessary.
- Yield Expectation: 85–92% (White to pale yellow solid).

Mechanism & Troubleshooting

- Why Fluorine? Although chlorine is a better leaving group in

reactions, fluorine is superior in

because its high electronegativity stabilizes the transition state (Meisenheimer complex).

- Emulsion Control: DMF/Water mixtures can form emulsions. Using a large excess of water during quenching usually forces precipitation. If an emulsion persists, add solid NaCl (brine effect).

Step 2: Synthesis of 4-(4-Chlorophenoxy)benzaldehyde Oxime

The conversion of the aldehyde to the oxime is pH-sensitive.[5] We use a buffered system (Hydroxylamine HCl + Sodium Acetate) to maintain a pH ~5-6, optimizing the nucleophilic attack of nitrogen while ensuring the leaving group (

) is protonated to water (

).

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][6]	Amount (Example)	Role
Aldehyde Intermediate	232.66	1.0	11.6 g (50 mmol)	Substrate
Hydroxylamine HCl	69.49	1.5	5.2 g (75 mmol)	Reagent
Sodium Acetate (anhydrous)	82.03	2.0	8.2 g (100 mmol)	Buffer/Base
Ethanol (95%)	-	-	50 mL	Solvent
Water	-	-	10 mL	Co-solvent

Experimental Protocol

- Setup: In a 250 mL RBF, dissolve Hydroxylamine HCl (5.2 g) and Sodium Acetate (8.2 g) in water (10 mL).

- Addition: Add a solution of the Aldehyde Intermediate (11.6 g) dissolved in Ethanol (50 mL).
- Reaction: Heat the mixture to Reflux (approx. 80°C) for 2 hours.
 - Checkpoint: TLC (Hexane:EtOAc 3:1) will show the conversion of the aldehyde to a more polar spot (Oxime).
- Workup:
 - Remove ethanol under reduced pressure (Rotavap).
 - Add 50 mL of cold water to the residue. The oxime typically precipitates as a white solid.
 - Filter the solid and wash with cold water (mL) to remove salts.
- Purification: Recrystallize from minimal hot Ethanol or an Ethanol/Hexane mixture.
- Yield Expectation: 90–95%.

Workflow Diagram

Figure 2: Step 2 Workflow - Oximation and Isolation.

Characterization & Quality Control

To validate the synthesis, compare your data against these standard parameters.

Parameter	Method	Expected Result
Appearance	Visual	White to off-white crystalline solid
Melting Point	Capillary	~108–112°C (Typical for diaryl ether oximes)
¹ H NMR	DMSO-	11.2 (s, 1H, N-OH), 8.15 (s, 1H, CH=N), 7.0–7.8 (m, 8H, Ar-H)
Mass Spec	ESI-MS	(calculated for)
Purity	HPLC (C18)	>98% (UV @ 254 nm)

Note on NMR: The oxime proton () is diagnostic. It appears as a sharp singlet around 8.1–8.3 ppm. The hydroxyl proton () is usually broad and exchangeable (shake will remove it).

Safety & Handling

- Hydroxylamine HCl: Potential skin sensitizer. Heating dry hydroxylamine salts can be explosive; always keep in solution or wet cake form during processing.
- DMF: Hepatotoxic and readily absorbed through skin. Use butyl rubber gloves and work in a fume hood.
- 4-Chlorophenol: Toxic by ingestion and skin contact. Segregate waste streams to avoid contaminating aqueous waste with phenols.

References

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- National Institute of Standards and Technology (NIST).Benzaldehyde, 4-chloro-, oxime Mass Spectrum. (Reference for fragmentation patterns).
- PubChem Compound Summary.**4-(4-Chlorophenoxy)benzaldehyde oxime** (CAS 262862-70-4).[7]

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